

# Gelidoside: A Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: *Gelidoside*

Cat. No.: *B593530*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available information on the acylsecoiridoid glucoside, **Gelidoside**. The document outlines its core molecular data. Notably, a comprehensive review of publicly accessible scientific literature reveals a significant gap in research pertaining to the specific biological activities, associated signaling pathways, and detailed experimental protocols for isolated **Gelidoside**.

## Core Molecular Data

**Gelidoside** was first isolated from the aerial parts of *Gentiana gelida* M.Bieb. Its molecular formula and weight have been determined through spectroscopic methods, including Mass Spectrometry.

Parameter	Value	Reference
Molecular Formula	C <sub>35</sub> H <sub>42</sub> O <sub>21</sub>	[1][2]
Molecular Weight	798.70 g/mol	[2]
Compound Class	Acylsecoiridoid Glucoside	[1][2]
Natural Source	<i>Gentiana gelida</i> M.Bieb	[2]

## Biological Activity and Context

While specific quantitative data on the biological activity of pure **Gelidoside** is not readily available in the current body of scientific literature, the plant from which it is derived, *Gentiana gelida*, has been traditionally used for various medicinal purposes, including the treatment of wounds and inflammation[3][4][5][6][7].

Research on various *Gentiana* species and their constituent secoiridoid glucosides suggests potential pharmacological activities. For instance, extracts from *Gentiana* species and isolated secoiridoid glucosides have demonstrated anti-inflammatory and hepatoprotective effects in preclinical studies[2][8]. Gentiopicroside, another secoiridoid glycoside found in *Gentiana* species, has been shown to have antioxidative properties[9]. It is plausible that **Gelidoside** may share some of these biological activities due to structural similarities with other secoiridoid glucosides. However, without direct experimental evidence, this remains speculative.

## Signaling Pathways

There is currently no published research that specifically investigates the effects of **Gelidoside** on any signaling pathways. Therefore, a diagrammatic representation of its mechanism of action cannot be provided at this time.

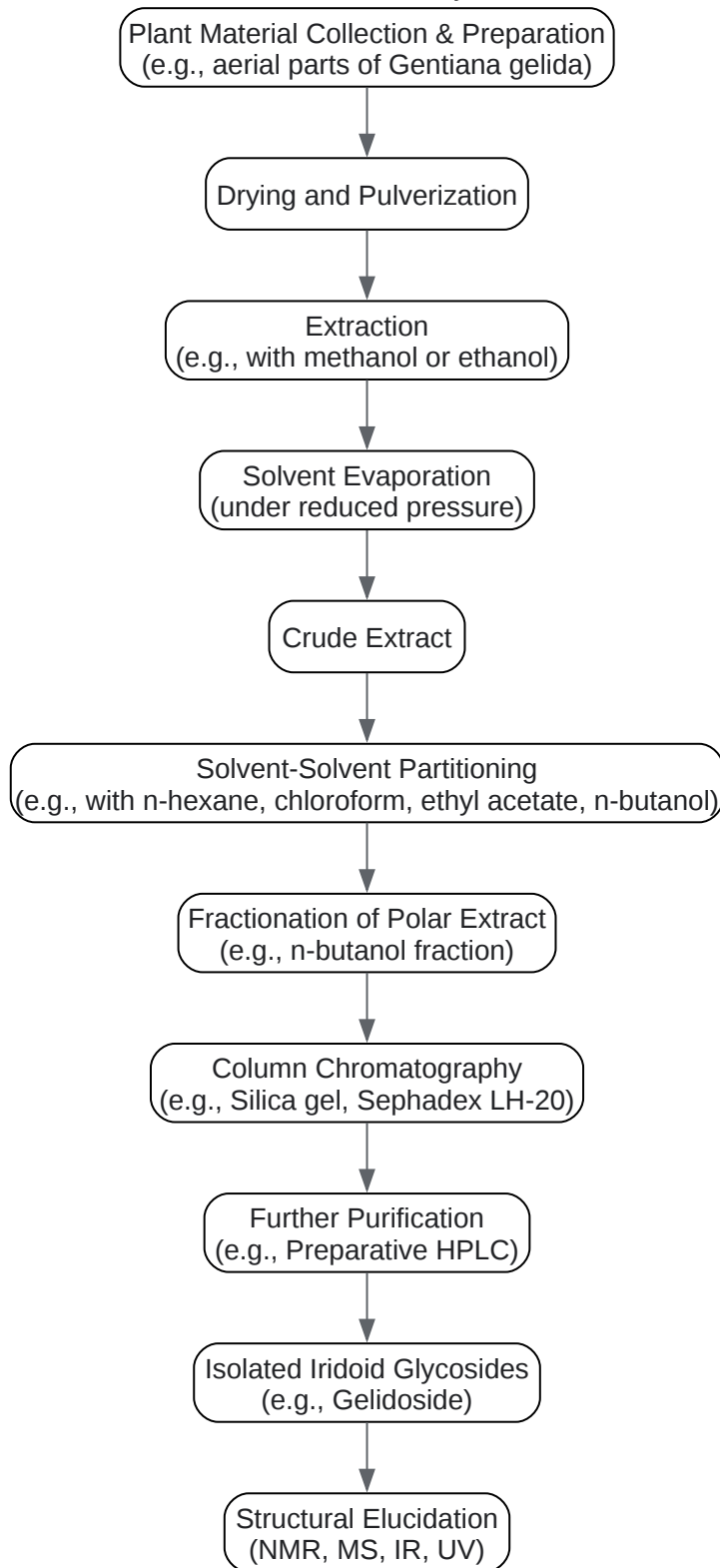
## Experimental Protocols

Detailed experimental protocols for the study of **Gelidoside** are not available due to the limited research on this specific compound. However, a general methodology for the extraction and isolation of iridoid glycosides from *Gentiana* species can be outlined as a reference for future research.

### General Protocol for the Isolation of Iridoid Glycosides from *Gentiana* Species

This protocol is a generalized representation and would require optimization for the specific isolation of **Gelidoside**.

## General Workflow for Iridoid Glycoside Isolation

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Caption: Generalized workflow for the extraction and isolation of iridoid glycosides.

## Conclusion

**Gelidoside** is a defined chemical entity with a known molecular formula and weight, originating from *Gentiana gelida*. There is a clear need for further research to elucidate its biological activities, understand its mechanism of action through the study of relevant signaling pathways, and develop specific experimental protocols. The information on related compounds and the source plant provides a foundation for hypothesizing potential activities, but dedicated studies are essential for confirmation.

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